

Spectroscopic Data for (4-Bromobenzyl)trimethylsilane: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (4-Bromobenzyl)trimethylsilane

CAS No.: 17095-20-4

Cat. No.: B092656

[Get Quote](#)

Introduction

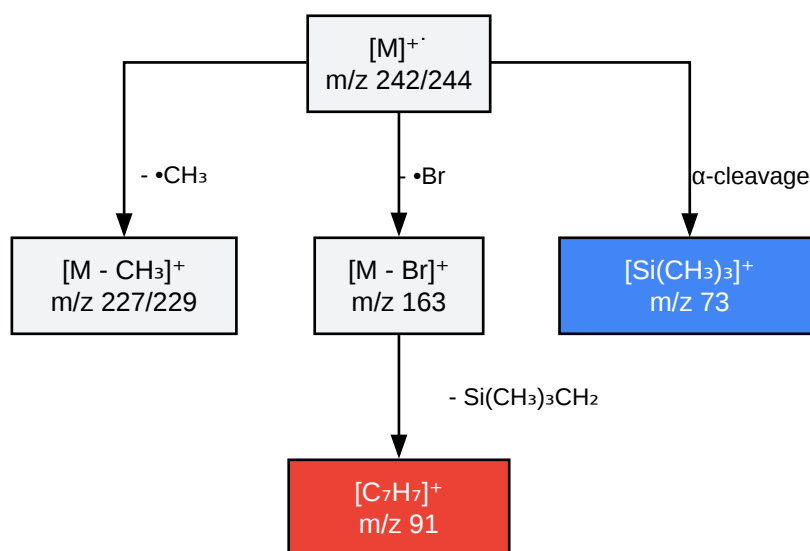
(4-Bromobenzyl)trimethylsilane is a versatile organosilicon compound utilized in organic synthesis, particularly in cross-coupling reactions and as a precursor for generating benzylic anions. Its utility in drug development and materials science stems from the unique properties imparted by the trimethylsilyl group, which can influence steric interactions, electronic properties, and reactivity. A thorough understanding of its structural characteristics is paramount for its effective application. This guide provides a comprehensive analysis of the expected spectroscopic data for **(4-Bromobenzyl)trimethylsilane**, offering researchers a detailed reference for its characterization. While direct experimental spectra for this specific compound are not widely available in public databases, this document synthesizes predicted data based on established spectroscopic principles and data from analogous structures.

This guide is structured to provide not just the data, but also the underlying scientific rationale for the expected spectral features. We will delve into Proton Nuclear Magnetic Resonance (^1H NMR), Carbon-13 Nuclear Magnetic Resonance (^{13}C NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). For each technique, we will present the expected data in tabular

format, provide a standard experimental protocol, and offer a detailed interpretation of the spectral data, grounded in the molecular structure of **(4-Bromobenzyl)trimethylsilane**.

Molecular Structure and Atom Labeling

To facilitate the discussion of spectroscopic data, the atoms in **(4-Bromobenzyl)trimethylsilane** are labeled as shown in the diagram below. This labeling scheme will be used consistently throughout the guide.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Spectroscopic Data for (4-Bromobenzyl)trimethylsilane: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b092656/docs#spectroscopic-data-for-4-bromobenzyl-trimethylsilane-a-technical-guide\]](https://www.benchchem.com/product/b092656/docs#spectroscopic-data-for-4-bromobenzyl-trimethylsilane-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)